

An In-depth Technical Guide to Tribromofluoromethane (CAS 353-54-8)

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Compound of Interest

Compound Name: Tribromofluoromethane

Cat. No.: B1329301

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tribromofluoromethane, with the Chemical Abstracts Service (CAS) number 353-54-8, is a halogenated methane derivative of significant interest in synthetic chemistry.^{[1][2][3]} Also known by synonyms such as Fluorotribromomethane and Halon 1103, this compound serves as a valuable reagent and building block in various chemical transformations.^{[1][2]} Its unique combination of a fluorine atom and three bromine atoms on a single carbon center imparts distinct reactivity, making it a useful tool for the introduction of fluorine and bromine into organic molecules. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, key applications, and safety considerations of **tribromofluoromethane**, with a focus on its utility for researchers in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

Tribromofluoromethane is a colorless to pale yellow liquid at room temperature.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
CAS Number	353-54-8	[1][4]
Molecular Formula	CB ₃ F	[1][4]
Molecular Weight	270.72 g/mol	[1][4][5]
Appearance	Colorless to almost colorless clear liquid	[1]
Melting Point	-73 °C	[1][2]
Boiling Point	106-108 °C	[1][2]
Density	2.765 - 2.77 g/mL at 25 °C	[1][2]
Refractive Index (n _{20/D})	1.5216 - 1.53	[1][2]
Purity (typical)	≥ 98% (GC)	[1]
Synonyms	Fluorotribromomethane, Halon 1103, R 11B3, FC-11B3	[1][2]
InChI	InChI=1S/CBr3F/c2-1(3,4)5	[2]
InChIKey	IHZAEIHJPNTART-UHFFFAOYSA-N	[2]
SMILES	FC(Br)(Br)Br	[2]

Spectral Data

The structural characterization of **tribromofluoromethane** is supported by various spectroscopic techniques. Key spectral data are summarized in Table 2.

Spectroscopic Data	Key Features and Observations
^{13}C NMR	A single resonance is expected due to the presence of only one carbon atom. The chemical shift will be influenced by the attached fluorine and bromine atoms.
^{19}F NMR	A single resonance is expected, providing a clear indication of the fluorine environment.
Infrared (IR) Spectroscopy	The spectrum will be characterized by strong C-Br and C-F stretching vibrations.
Mass Spectrometry (MS)	The mass spectrum will show the molecular ion peak and characteristic isotopic patterns due to the presence of three bromine atoms. Fragmentation will involve the loss of bromine and fluorine atoms.

Synthesis of Tribromofluoromethane

The synthesis of **tribromofluoromethane** is typically achieved through a halogen exchange reaction, a classic example being the Swarts reaction. This method involves the treatment of a polyhalogenated methane, such as carbon tetrabromide, with a metal fluoride.

General Experimental Protocol: Swarts Reaction

While a specific, detailed, contemporary protocol for the synthesis of **tribromofluoromethane** is not readily available in the public domain, the general procedure involves the reaction of carbon tetrabromide with antimony(III) fluoride in the presence of a catalytic amount of bromine.

Reaction: $\text{CBr}_4 + \text{SbF}_3$ (with Br_2 catalyst) \rightarrow $\text{CBr}_3\text{F} + \text{CBr}_2\text{F}_2 + \dots$

Procedure Outline:

- A reaction vessel is charged with carbon tetrabromide and antimony(III) fluoride.
- A catalytic amount of elemental bromine is added to the mixture.

- The reaction mixture is heated. The temperature is carefully controlled to favor the formation of the desired product, **tribromofluoromethane**.
- The product is typically distilled directly from the reaction mixture as it is formed.
- The collected distillate may contain a mixture of bromofluoromethanes and requires purification, usually by fractional distillation, to isolate pure **tribromofluoromethane**.

It is crucial to note that this reaction can produce a mixture of products, and the reaction conditions must be carefully optimized to maximize the yield of **tribromofluoromethane**.

Applications in Research and Development

Tribromofluoromethane's unique chemical structure makes it a valuable reagent in several areas of chemical research and development.

Reagent in Organic Synthesis

A significant application of **tribromofluoromethane** is as a precursor for the in-situ generation of dibromofluoromethylithium (LiCFBr_2). This organolithium reagent is a valuable tool for the introduction of the $-\text{CFBr}_2$ group into organic molecules, which can then be further transformed into other fluorine-containing functionalities.

The following protocol describes the generation of dibromofluoromethylithium from **tribromofluoromethane** and its subsequent reaction with an aldehyde or ketone.

Materials:

- **Tribromofluoromethane** (CBr_3F)
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether (Et_2O)
- Aldehyde or ketone

- Apparatus for reactions at low temperatures (e.g., cryostat or dry ice/acetone bath)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- A solution of **tribromofluoromethane** and the desired aldehyde or ketone in a mixture of anhydrous THF and Et₂O (typically 2:1) is prepared in a flame-dried, three-necked flask under an inert atmosphere.
- The solution is cooled to a very low temperature, typically -130 °C, using a suitable cooling bath.
- A solution of n-butyllithium in hexanes is added dropwise to the cooled solution while maintaining the low temperature.
- The reaction is stirred at this temperature for a specified period to allow for the formation of the dibromofluoromethyl lithium and its subsequent addition to the carbonyl compound.
- The reaction is quenched at low temperature by the addition of a suitable proton source (e.g., saturated aqueous ammonium chloride).
- The mixture is allowed to warm to room temperature, and the product is extracted with an appropriate organic solvent.
- The organic layer is washed, dried, and concentrated under reduced pressure to yield the crude fluorinated alcohol product.
- The crude product is then purified by a suitable method, such as column chromatography.

This protocol provides a pathway to valuable fluorinated alcohols, which can serve as intermediates in the synthesis of more complex molecules, including potential drug candidates.

Fire Suppressant

Historically, halogenated hydrocarbons, often referred to as Halons, have been used as effective fire-extinguishing agents. **Tribromofluoromethane** (Halon 1103) has been investigated for its fire suppression capabilities. The mechanism of fire suppression by

halogenated compounds involves the interruption of the combustion chain reaction. The bromine atoms, in particular, are very efficient at scavenging the free radicals (such as $\text{H}\cdot$ and $\text{OH}\cdot$) that propagate the fire.

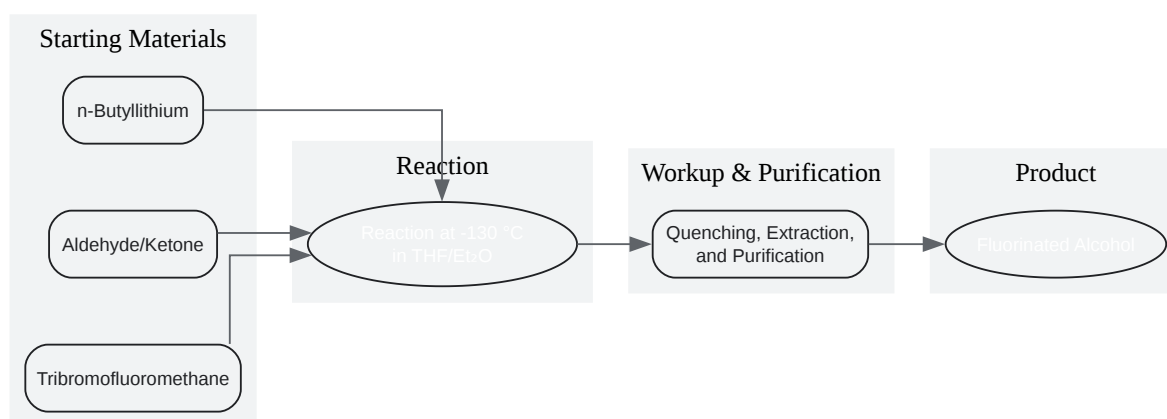
Potential in Pharmaceutical and Agrochemical Synthesis

The incorporation of fluorine and bromine atoms into organic molecules is a well-established strategy in medicinal and agricultural chemistry to enhance the biological activity, metabolic stability, and pharmacokinetic properties of compounds. While direct examples of commercial drugs or pesticides synthesized from **tribromofluoromethane** are not prominently documented, its utility in generating fluorinated building blocks, as demonstrated by the dibromofluoromethyl lithium chemistry, highlights its potential in these fields. The antifungal activity of various brominated compounds has been reported, suggesting a potential area of application for derivatives of **tribromofluoromethane**.^{[1][3][6]}

Reaction Mechanisms and Workflows

Generation and Reaction of Dibromofluoromethyl lithium

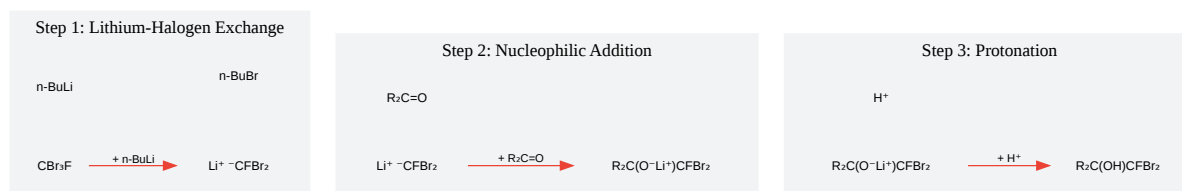
The workflow for the generation of dibromofluoromethyl lithium and its subsequent reaction with a carbonyl compound is depicted below.



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Caption: Experimental workflow for the synthesis of fluorinated alcohols.

The reaction mechanism involves a lithium-halogen exchange followed by nucleophilic addition.

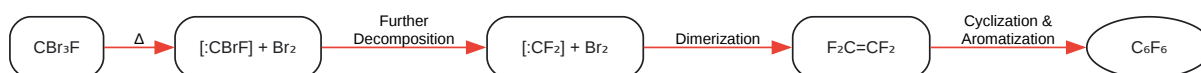


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Caption: Mechanism of dibromofluoromethylithium addition to a carbonyl.

Pyrolysis to Hexafluorobenzene

The pyrolysis of **tribromofluoromethane** at high temperatures (around 540-640 °C) leads to the formation of hexafluorobenzene. The proposed mechanism involves the formation of difluorocarbene (:CF₂) as a key intermediate.



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Caption: Proposed pathway for the pyrolysis of **tribromofluoromethane**.

Safety and Handling

Tribromofluoromethane is classified as a hazardous substance and should be handled with appropriate safety precautions.[6]

- Hazards: It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[6]
- Handling: Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[6] Avoid breathing vapors or mist.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] It is incompatible with strong oxidizing agents.[6]
- Disposal: Dispose of in accordance with local, regional, and national regulations for hazardous waste.[7]

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling this compound.

Conclusion

Tribromofluoromethane (CAS 353-54-8) is a versatile chemical reagent with established applications in organic synthesis and potential utility in the development of new materials, pharmaceuticals, and agrochemicals. Its ability to serve as a precursor to dibromofluoromethyl lithium provides a valuable route for the synthesis of complex fluorinated molecules. While its use as a fire suppressant has historical context, its synthetic applications remain highly relevant to the modern researcher. Proper handling and adherence to safety protocols are essential when working with this compound. This guide provides a foundational understanding of **tribromofluoromethane** to aid researchers and scientists in its effective and safe utilization in their work.

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